

5-Bromo-2-fluoro-4-methoxybenzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 5-Bromo-2-fluoro-4-methoxybenzoic acid

Cat. No.: B1292709

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An In-depth Technical Guide to the Safety and Handling of **5-Bromo-2-fluoro-4-methoxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-Bromo-2-fluoro-4-methoxybenzoic acid** (CAS No. 949014-42-0). The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this compound, minimizing the risk of exposure and ensuring a safe working environment.

Chemical and Physical Properties

Proper identification and understanding of the physical characteristics of a chemical are foundational to its safe handling.

Property	Value	Reference
CAS Number	949014-42-0	[1]
Molecular Formula	C ₈ H ₆ BrFO ₃	[1]
Molecular Weight	249.03 g/mol	[1]
Appearance	Solid	[2]
Purity	≥96%	[1]
Storage Temperature	Room Temperature	[1]

Hazard Identification and GHS Classification

5-Bromo-2-fluoro-4-methoxybenzoic acid is classified as a hazardous substance. The following table summarizes its GHS classification.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity (Single Exposure, Category 3)	H335: May cause respiratory irritation	GHS07	Warning
Acute Toxicity (Oral, Category 4)	H302: Harmful if swallowed	GHS07	Warning

References:[1][2][3][4][5]

Experimental Protocols: Safe Handling and Personal Protection

Adherence to strict experimental protocols is crucial when working with this compound.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[3][6] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][7]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[3][6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[3][6]
- Respiratory Protection: If engineering controls are insufficient or during activities with a high potential for dust generation, use a NIOSH-approved respirator with an appropriate particulate filter.[3][8]

General Hygiene Practices

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][6]
- Wash hands and any exposed skin thoroughly after handling.[3][9]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Remove contaminated clothing and wash it before reuse.[3][6]

Storage and Disposal Protocols

Storage

- Store in a cool, dry, and well-ventilated place.[6][9]
- Keep the container tightly closed to prevent moisture ingress and contamination.[3][9]
- Store locked up.[3][6]

- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[6][8]

Disposal

- Dispose of contents and container in accordance with local, regional, and national regulations.[3][9]
- Waste should be handled by a licensed professional waste disposal service.[10]

Emergency and First Aid Procedures

Immediate and appropriate response is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[3][9]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[3][6]

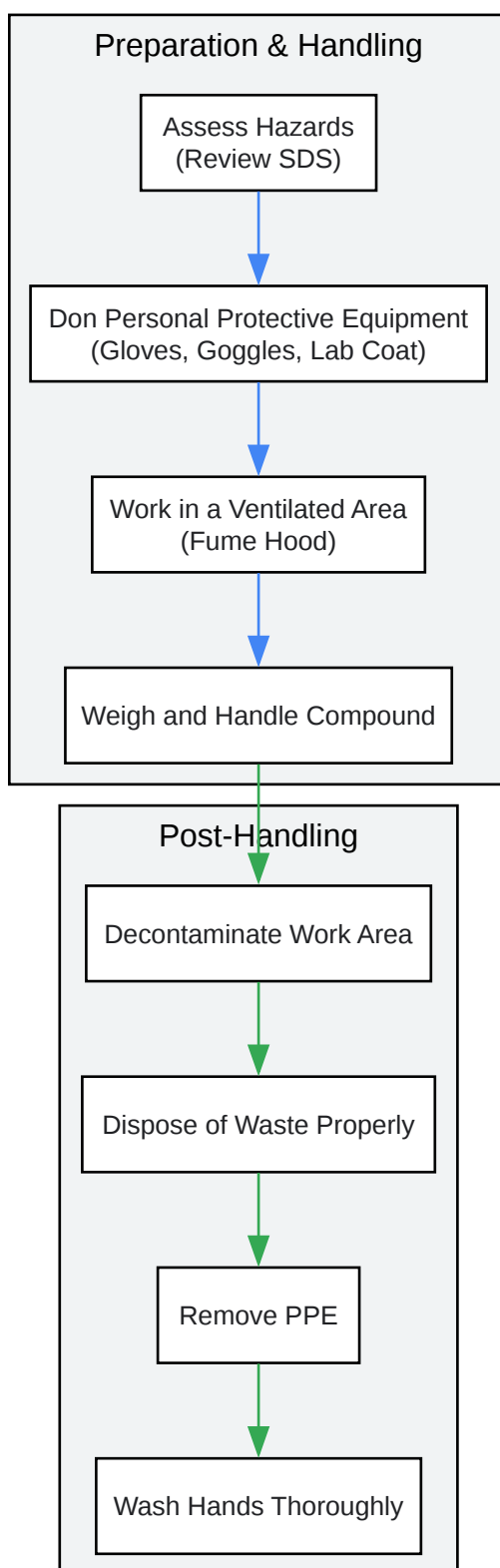
References:[3][6][9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3.2. Avoid dust formation.[\[3\]](#)[\[6\]](#)
- Environmental Precautions: Prevent the substance from entering drains or waterways.[\[3\]](#)
- Containment and Cleanup: Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal. Avoid creating dust.[\[6\]](#)

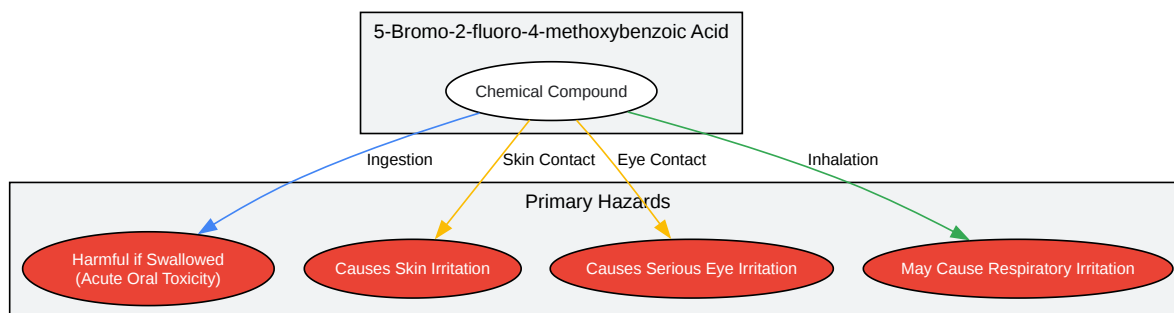
Visualized Workflows and Hazard Relationships

The following diagrams illustrate key safety workflows and the logical relationships between the identified hazards.



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Caption: Standard workflow for safely handling **5-Bromo-2-fluoro-4-methoxybenzoic acid**.



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Caption: Logical relationship of hazards associated with different exposure routes.

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